

Validated Analytical Method for Olanzapine Thiolactam: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: Olanzapine thiolactam

Cat. No.: B1436794

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For researchers, scientists, and drug development professionals, ensuring the purity and stability of pharmaceutical compounds is paramount. This guide provides a detailed comparison of analytical methods for the validation of Olanzapine and its related substances, with a specific focus on the degradation impurity, **Olanzapine thiolactam**, in accordance with International Council for Harmonisation (ICH) guidelines.

Olanzapine, an atypical antipsychotic medication, can degrade under certain conditions to form various impurities, including **Olanzapine thiolactam**. The accurate and precise quantification of such impurities is a critical aspect of quality control in pharmaceutical manufacturing. This guide outlines a validated High-Performance Liquid Chromatography (HPLC) method suitable for this purpose and compares it with other available methods for Olanzapine and its related compounds.

Experimental Protocols

A stability-indicating HPLC method has been developed and validated for the determination of Olanzapine and its related compounds, demonstrating specificity for **Olanzapine thiolactam**.

Chromatographic Conditions:

- Instrument: Agilent 1200 series HPLC with Empower software.
- Column: Intersil (C8-3), (250 mm x 4.6mm), 5µm particle size.

- Mobile Phase: A mixture of Acetonitrile and a buffer solution in a 52:70 (v/v) ratio.
- Flow Rate: 1.5 ml/min.
- Column Temperature: 35°C.
- Detection Wavelength: 220nm.

Preparation of Solutions:

- Standard Stock Solution: Accurately weigh and dissolve approximately 20 mg of Olanzapine working standard and 2 mg of each related compound (including **Olanzapine thiolactam**) in a 100 mL volumetric flask with a suitable diluent.
- Sample Solution: Prepare the sample solution to a known concentration in the diluent.

Data Presentation: Method Validation Parameters

The analytical method was validated according to ICH guidelines, and the results for key parameters are summarized below. For comparative purposes, data for Olanzapine and its related compounds from a validated study are presented. While specific quantitative data for **Olanzapine thiolactam** was not available in the reviewed literature, the presented method is validated for related compounds, indicating its suitability.

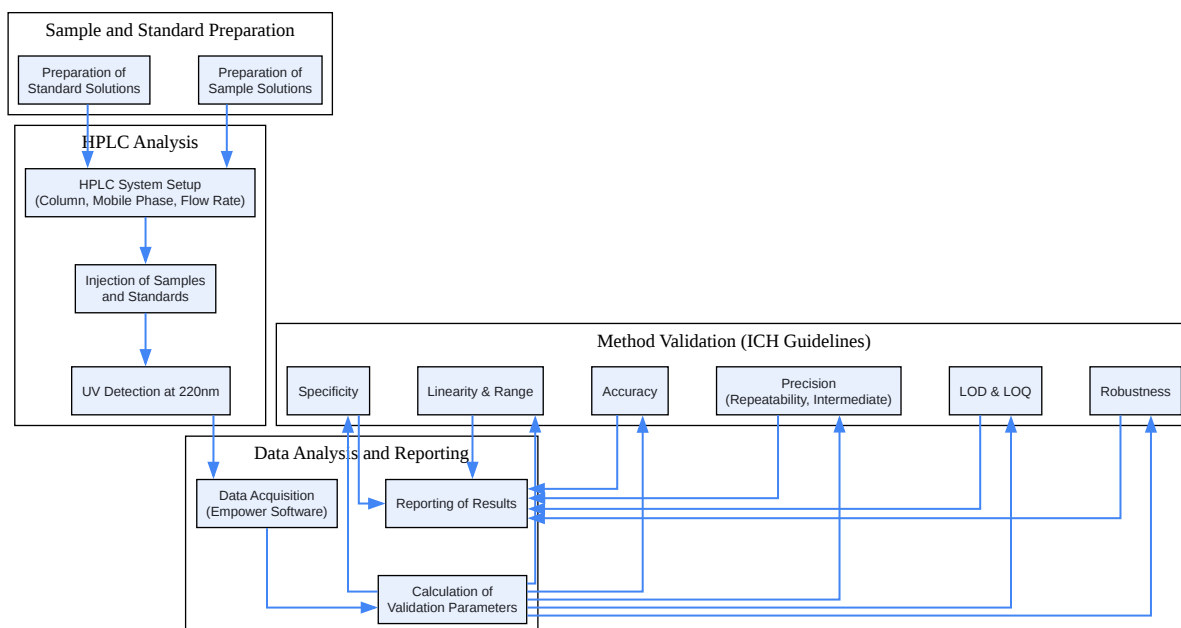
Validation Parameter	Olanzapine	Related Compound A	Related Compound B	ICH Acceptance Criteria
Linearity (Correlation Coefficient, r^2)	0.998	0.999	0.999	≥ 0.99
Accuracy (% Recovery)	Within 85-115%	Within 85-115%	Within 85-115%	80-120%
Precision (% RSD for Repeatability)	0.143	Not Reported	Not Reported	$\leq 2\%$
Limit of Detection (LOD)	Not Reported	Not Reported	Not Reported	Signal-to-Noise Ratio $\geq 3:1$
Limit of Quantification (LOQ)	Not Reported	Not Reported	Not Reported	Signal-to-Noise Ratio $\geq 10:1$
Specificity	No interference from placebo and degradation products	No interference from placebo and degradation products	No interference from placebo and degradation products	The method should be able to unequivocally assess the analyte in the presence of components that may be expected to be present.

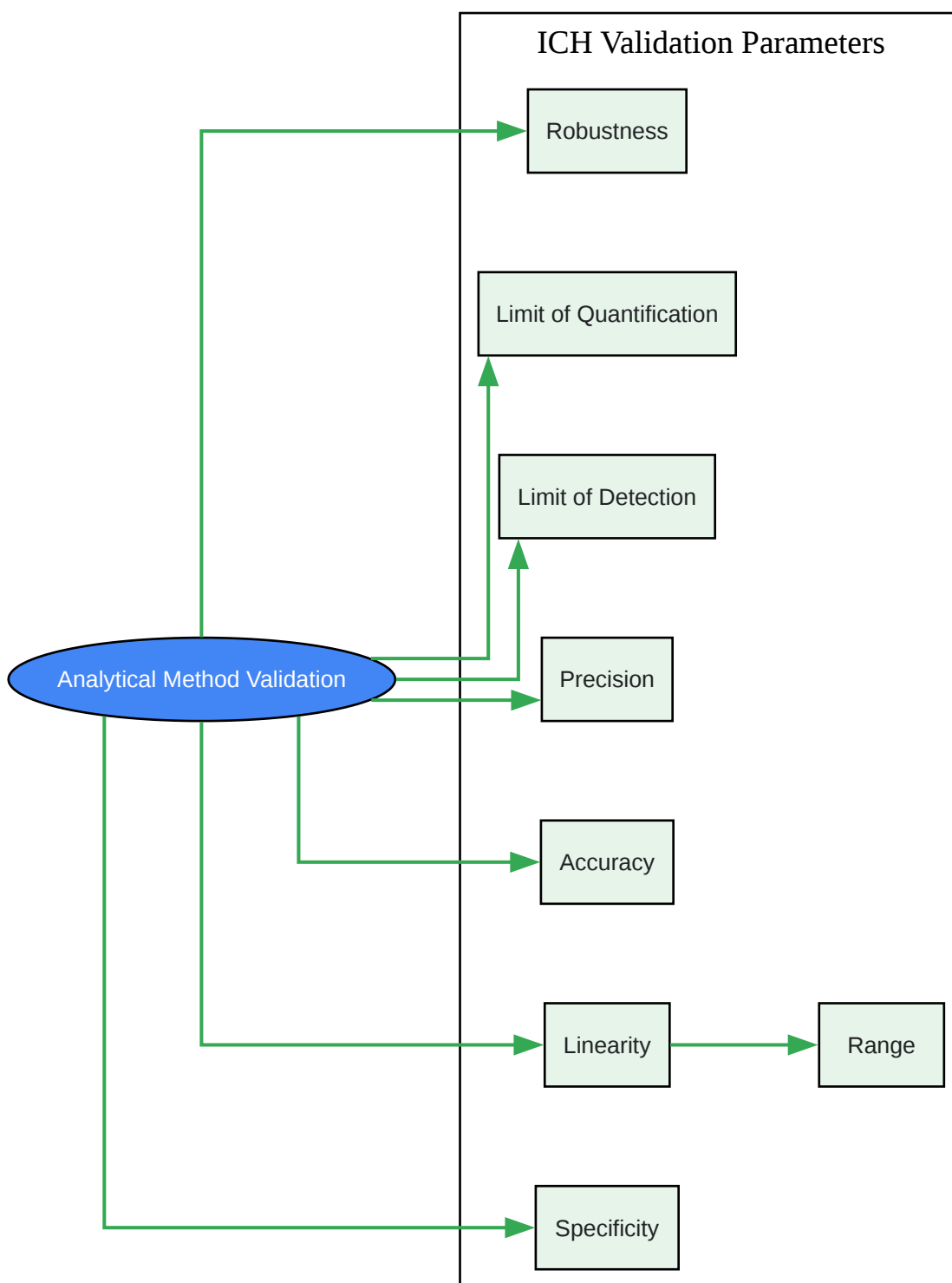
Robustness	Not Reported	Not Reported	Not Reported	The method's capacity to remain unaffected by small, but deliberate variations in method parameters.
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Note: The data presented is based on a validated method for Olanzapine and its related compounds. Specific values for **Olanzapine thiolactam** need to be established through a dedicated validation study.

Mandatory Visualization

To illustrate the workflow and logical relationships in the analytical method validation process, the following diagrams are provided.





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